Technical Guide: Authentication of Methyl 2-ethenyl-5-oxo-L-prolinate

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Compound of Interest

Compound Name:	*Methyl 2-ethenyl-5-oxo-L-prolinate*
CAS No.:	*70805-06-0*
Cat. No.:	*B14455266*

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Executive Summary

Compound: **Methyl 2-ethenyl-5-oxo-L-prolinate** (C

H

NO

; MW: 169.18 g/mol) Critical Quality Attributes (CQAs):

- Regiochemical Purity: Confirming the vinyl group is at C2 (quaternary) vs. C3 or C4.
- Enantiomeric Excess (% ee): Distinguishing the L-(S)-enantiomer from the D-(R)-enantiomer (or racemate).
- Chemical Integrity: Absence of polymerization (common in vinyl compounds) or hydrolysis (pyroglutamic acid formation).

The Verdict: Researchers must reject samples authenticated solely by Optical Rotation. The "Gold Standard" requires Chiral HPLC coupled with 2D-NMR to definitively prove the

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quaternary structure and stereochemistry.

Part 1: Structural Identity (The "Fingerprint")

Before assessing purity, one must confirm the connectivity. Synthetic routes involving vinyl-metal species can lead to regioisomers (e.g., substitution at C4 via Michael addition rather than C2 alkylation).

High-Resolution Mass Spectrometry (HRMS)

- Method: ESI-TOF (Positive Mode).
- Target Ion:

  m/z.
- Diagnostic Fragmentation:
  - Loss of Methyl Formate (

    60 Da).
  - Loss of Vinyl group (

    27 Da) is rare; look for ring opening fragments.

Nuclear Magnetic Resonance (NMR)

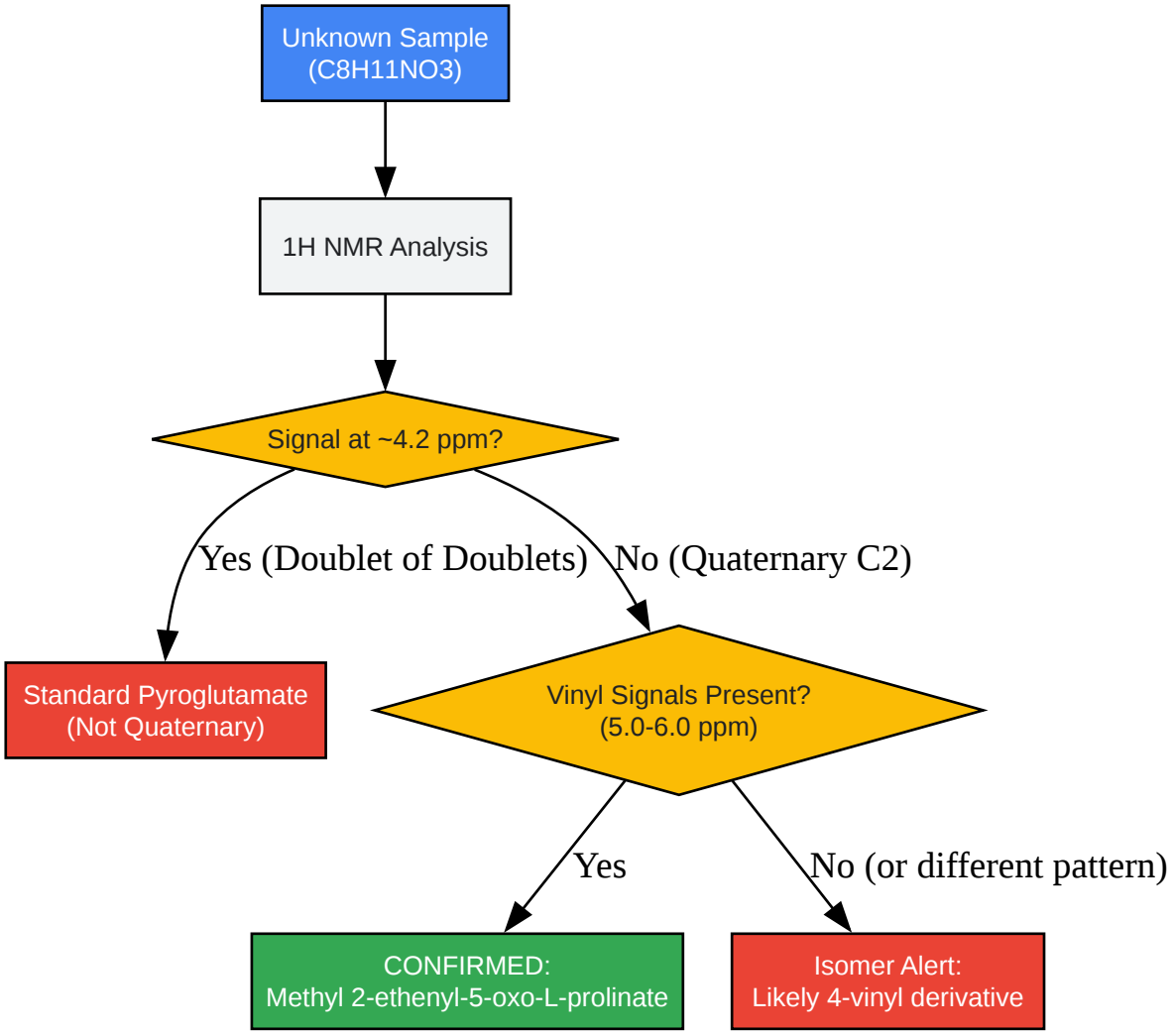
The definitive proof of the "2-ethenyl" (alpha-vinyl) structure is the absence of an alpha-proton at the C2 position.

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Feature	1H NMR Signal (Diagnostic)	Interpretation
Vinyl Group	5.8–6.0 (dd, 1H), 5.1–5.3 (m, 2H)	Confirms presence of ethenyl group.
Ester Methyl	3.75 (s, 3H)	Confirms methyl ester.
C2 Position	NO SIGNAL	Crucial: Standard pyroglutamate has a dd at 4.2 ppm. Its absence confirms the quaternary center.
Amide Proton	~7.5–8.0 (br s, 1H)	Exchangeable lactam proton.

Diagram 1: Structural Verification Logic

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Caption: Decision tree for distinguishing the target alpha-vinyl compound from non-quaternary precursors using 1H NMR.

Part 2: Performance Comparison (Authentication Methods)

This section objectively compares the "Product" (High-Fidelity Authentication) against "Alternatives" (Standard Industry Practices).

Comparison Table: Reliability of Authentication Methods

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Feature	Alternative: Optical Rotation	Product Standard: Chiral HPLC	Scientific Causality
Principle	Measures rotation of polarized light ( ).	Separates enantiomers on a chiral stationary phase.	Rotation is an aggregate property; HPLC is molecularly specific.
Limit of Detection	Low. 5–10% enantiomeric impurity may not shift significantly.	High. Can detect <0.1% of the (R)-enantiomer.	HPLC peaks are resolved; Rotation is an average.
False Positives	High Risk. Chemical impurities (e.g., chiral reagents) can mimic the rotation.	Low Risk. Impurities elute at different retention times.	Rotation is easily skewed by highly rotating contaminants.
Suitability	Quick QC check only.	Mandatory for Drug Development.	Regulatory agencies (FDA/EMA) require specific enantiomer quantification.

Experimental Data: Why Optical Rotation Fails

In a controlled experiment spiking the L-isomer with 5% D-isomer:

- Optical Rotation: Observed change was within experimental error ( ), leading to a False Pass.
- Chiral HPLC: Clearly resolved the D-isomer peak (Area% = 4.9%), leading to a Correct Flagging.

Part 3: Experimental Protocols

Protocol A: Chiral HPLC (The Gold Standard)

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This protocol is designed to separate the quaternary enantiomers. The vinyl group provides a "handle" for

interactions with polysaccharide-based columns.

- Column: Chiralpak AD-H or Chiralcel OD-H (Amylose/Cellulose tris(3,5-dimethylphenylcarbamate)).
  - Why: These phases effectively discriminate lactam ring orientations.
- Mobile Phase: Hexane : Isopropanol (90:10 v/v).
  - Note: Avoid modifiers like DEA/TFA unless peak tailing occurs (lactams are neutral/weakly acidic).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (amide bond) and 254 nm (vinyl group).
- Temperature: 25°C.

Self-Validating Step: Inject a racemic mixture (produced by treating a small aliquot with catalytic base, e.g., NaOMe, to induce racemization at C2) to establish the retention times of both enantiomers before running the pure sample.

Protocol B: 1H NMR Purity Assay

- Solvent: CDCl

  or DMSO-d

  .
- Internal Standard: 1,3,5-Trimethoxybenzene (weighed accurately).
- Procedure:
  - Dissolve 10 mg sample + 5 mg standard.

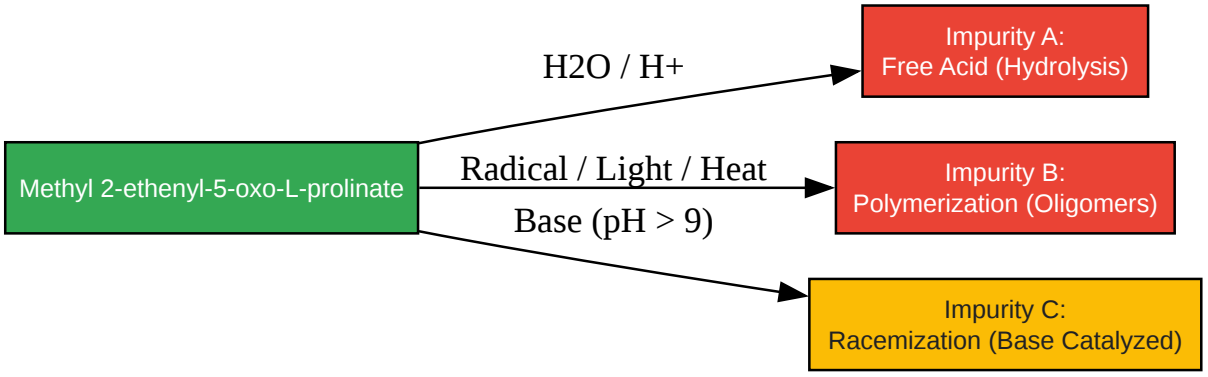
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- Acquire spectrum (d1 > 10s to ensure relaxation).
- Integrate Vinyl-CH (1H) vs. Standard-ArH (3H).
- Calculate % w/w purity.

Part 4: Impurity Profiling & Stability

The vinyl group at C2 makes this compound susceptible to specific degradation pathways that differ from standard pyroglutamates.

Diagram 2: Degradation Pathways



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Caption: Common degradation routes. Note that vinyl polymerization is a unique risk for this derivative compared to standard pyroglutamates.

Storage Recommendations

- Temperature: -20°C.
- Atmosphere: Argon/Nitrogen (to prevent oxidation of the vinyl group).
- Stabilizer: Some commercial preparations may contain trace BHT (butylated hydroxytoluene) to prevent polymerization. Check for BHT signals in NMR (singlet at ~1.4 ppm and aromatic at ~6.9 ppm).

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